

Physical and chemical properties of Tris(p-t-butylphenyl) phosphate

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Compound of Interest

Compound Name: *Tris(p-t-butylphenyl) phosphate*

Cat. No.: *B033044*

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An In-depth Technical Guide to Tris(p-t-butylphenyl) phosphate

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties of **Tris(p-t-butylphenyl) phosphate** (TBPP), a compound with applications as a flame retardant and plasticizer.^{[1][2]} This document is intended for researchers, scientists, and professionals in drug development who may encounter this compound. It includes a summary of its physicochemical properties, spectroscopic data, and a discussion of its synthesis and analytical determination. Notably, while its industrial applications are established, publicly available information regarding its specific biological activities and toxicological profile is limited, a critical consideration for the target audience. This guide distinguishes TBPP from its more extensively studied isomer, Tris(2,4-di-tert-butylphenyl) phosphate, and highlights the current gaps in knowledge regarding its biological effects.

Chemical and Physical Properties

Tris(p-t-butylphenyl) phosphate is an organophosphate ester characterized by three 4-tert-butylphenyl groups attached to a central phosphate group.^[3] At room temperature, it exists as

a white to pale yellow solid or crystalline powder.[2][4] It is generally insoluble in water but shows slight solubility in organic solvents like chloroform and methanol.[1][2]

Table 1: General Properties of Tris(p-t-butylphenyl) phosphate

Property	Value	Source(s)
CAS Number	78-33-1	[3][5]
Molecular Formula	C ₃₀ H ₃₉ O ₄ P	[1]
Molecular Weight	494.60 g/mol	[6]
Appearance	White to pale yellow solid/crystalline powder	[2][4]
Odor	Characteristic	[7]

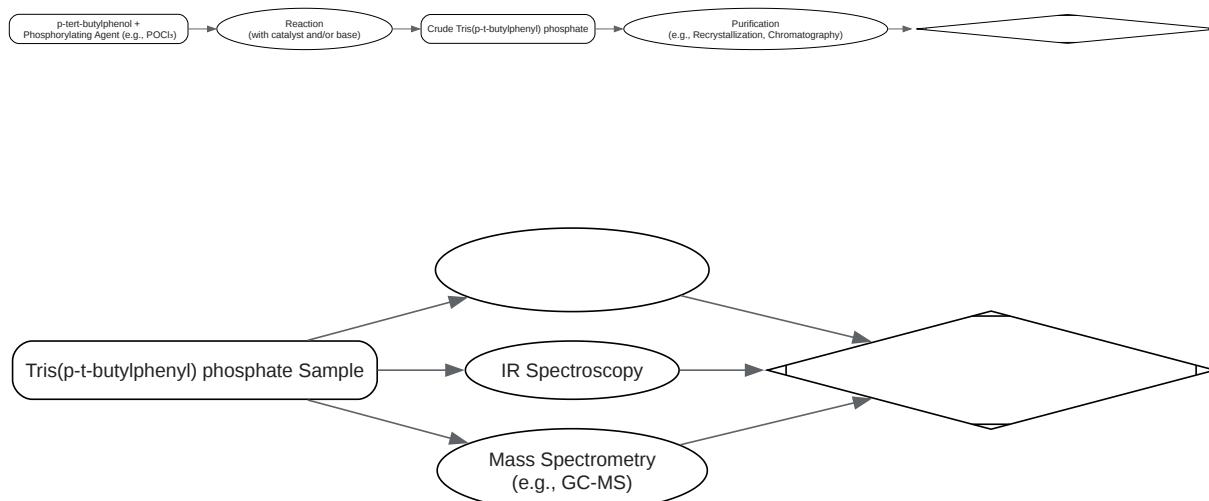
Table 2: Physicochemical Data for Tris(p-t-butylphenyl) phosphate

Property	Value	Source(s)
Melting Point	90 - 105 °C	[1][8][9]
Boiling Point	320 °C (at 5 mmHg); 519.5 °C (at 760 mmHg)	[1][8]
Density	1.08 g/cm ³	[1][9]
Flash Point	281.1 - 285 °C	[1][8]
Vapor Pressure	2.23 x 10 ⁻¹⁰ mmHg at 25°C	[1]
Water Solubility	Insoluble (9.60 x 10 ⁻⁷ mg/L)	[1][2][8]
Solubility in Organic Solvents	Slightly soluble in chloroform and methanol	[1][2]

Synthesis and Manufacturing

The synthesis of triaryl phosphates such as **Tris(p-t-butylphenyl) phosphate** can be achieved through the reaction of white phosphorus with the corresponding phenol, catalyzed by diphenyl diselenide. This method offers a halogen- and transition metal-free route to these compounds. Another approach involves the transesterification of triphenyl phosphate with p-tert-butylphenol.

[1]



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